

Technical Support Center: Dealing with Co-eluting Compounds in PCB Chromatography

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,3',5,5'-Tetrachlorobiphenyl

Cat. No.: B165810

[Get Quote](#)

Welcome to the Technical Support Center for Polychlorinated Biphenyl (PCB) analysis. This guide is designed for researchers, scientists, and drug development professionals who encounter the significant challenge of co-eluting compounds in PCB chromatography. Our goal is to provide you with in-depth, actionable troubleshooting advice and answers to frequently asked questions, grounded in established scientific principles and field-proven experience.

Co-elution, where two or more PCB congeners are not adequately separated by the gas chromatograph and elute as a single peak, is a persistent issue in environmental and toxicological analysis.^{[1][2]} Given that the 209 PCB congeners have very similar molecular structures, achieving complete separation in a single chromatographic run is exceptionally difficult.^{[3][4]} This guide will walk you through the causes of co-elution and provide a range of solutions, from optimizing your current methods to implementing advanced analytical techniques.

Troubleshooting Guide: Resolving PCB Co-elution

This section addresses specific problems you might be facing in the lab. Each issue is followed by a systematic approach to diagnosis and resolution.

Problem 1: Known Critical Congener Pairs are Not Separating

You've identified that specific, toxicologically significant PCB congeners are co-eluting, compromising the accuracy of your risk assessment. For example, pairs like PCB-28/31 or the

toxic "dioxin-like" PCBs are not being resolved.[5][6][7]

Causality and Investigation

The primary cause of this issue is insufficient selectivity of the GC column's stationary phase for the specific isomers in question.[8] Different column chemistries interact with PCB congeners based on factors like polarity, planarity, and boiling point. If the stationary phase doesn't offer differential interaction for a pair of congeners, they will co-elute.

Workflow for Resolution:

Caption: Troubleshooting workflow for co-eluting critical PCB pairs.

Step-by-Step Protocol: Optimizing the Temperature Program

- Objective: To alter the elution profile of congeners by changing the oven temperature ramp rate. Faster ramps can sometimes improve separation for certain pairs, while slower ramps can enhance resolution for others.[9][10]
- Initial Assessment: Review your current temperature program. A typical program might start at a low temperature, ramp up to an intermediate temperature, and then ramp more slowly to a final high temperature.
- Modification Strategy:
 - For early-eluting co-eluting pairs: Try a slower initial ramp rate to increase the time these congeners spend interacting with the stationary phase.
 - For late-eluting co-eluting pairs: A slower ramp rate in the higher temperature range can improve their separation.
 - Experiment with different ramp rates (e.g., decrease from 10°C/min to 5°C/min) and observe the effect on the critical pairs.[9]
- Validation: Inject a standard containing the critical pairs after each program modification to assess the change in resolution.

Problem 2: Broad, Tailing, or Asymmetrical Peaks Suggesting Hidden Co-elution

Your chromatogram shows peaks that are not sharp and symmetrical. This could indicate that multiple congeners are hiding under what appears to be a single peak.[2]

Causality and Investigation

Peak asymmetry can be caused by several factors, including poor chromatography (e.g., column degradation, active sites in the inlet) or the co-elution of multiple compounds.[2] If you've ruled out system performance issues, co-elution is the likely culprit.

Data Presentation: Common Co-eluting PCB Congeners on a DB-5 Column

Peak Group	Co-eluting Congeners	Toxicological Significance
1	PCB-28 / PCB-31	Indicator PCBs
2	PCB-118 / PCB-149	Dioxin-like (PCB-118)
3	PCB-105 / PCB-153 / PCB-132	Dioxin-like (PCB-105)
4	PCB-170 / PCB-190	Indicator PCBs

This table provides examples of commonly co-eluting congeners on a widely used 5% phenylmethylpolysiloxane column.[5]

Step-by-Step Protocol: Using Mass Spectrometry for Deconvolution

If you are using a mass spectrometer (MS) detector, you can investigate for co-elution even if the peaks are not chromatographically resolved.

- Objective: To use the mass spectral data to identify the presence of multiple congeners within a single chromatographic peak.
- Procedure:
 - Acquire data in full scan mode across the suspect peak.

- Examine the mass spectra at the leading edge, apex, and tailing edge of the peak.
- If the relative abundances of the characteristic ions change across the peak, it is a strong indication of co-elution.[2]
- Utilize deconvolution software, which can computationally separate the mixed spectra into pure component spectra.[11][12]
- Confirmation: Once deconvolution suggests multiple components, you may need to employ more advanced separation techniques for accurate quantification.

Frequently Asked Questions (FAQs)

Q1: What are the best GC columns for PCB analysis to minimize co-elution?

The choice of GC column is critical. While no single column can separate all 209 congeners, some are specifically designed for PCB analysis.[4][5]

- HT8-PCB: This column separates PCBs based on ortho-ring substitution as well as boiling point, providing a unique selectivity.[13]
- DB-5ms or equivalent (5% phenyl-methylpolysiloxane): A good general-purpose column for PCB analysis, but known co-elutions exist.[7]
- Specialized columns like CP-Sil 5/C18 CB: These are engineered for high-resolution PCB analysis and can separate specific critical isomer pairs.[6]

Q2: Can I just change my GC method, or do I need a different instrument?

For many co-elution problems, optimizing your existing GC-MS system can provide a solution. However, for the most challenging separations, more advanced instrumentation may be necessary.

Decision Logic for Method vs. Hardware Change:

Caption: Decision tree for escalating analytical techniques.

Q3: What is Comprehensive Two-Dimensional Gas Chromatography (GCxGC) and how does it help?

GCxGC is a powerful technique that uses two different GC columns with orthogonal (different) separation mechanisms.^{[3][14]} The effluent from the first column is trapped and then rapidly re-injected onto the second, shorter column. This results in a significant increase in peak capacity and the ability to separate compounds that co-elute on a single column.^{[3][4]} GCxGC is particularly effective for complex mixtures like PCBs.^{[14][15]}

Q4: How can tandem mass spectrometry (MS/MS) resolve co-eluting isomers?

Tandem mass spectrometry (MS/MS) can sometimes differentiate between co-eluting isomers that cannot be separated chromatographically.^{[16][17]} The process involves:

- Isolation: The co-eluting parent ions are isolated in the mass spectrometer.
- Fragmentation: These ions are then fragmented through collision-induced dissociation (CID).
- Detection: If the isomers produce different fragment ions or the same fragment ions in different abundance ratios, they can be distinguished and quantified.^{[16][17]}

This technique is highly selective but requires careful method development to find unique fragmentation pathways for the isomers of interest.^[16]

Advanced Protocols

Experimental Protocol: Setting up a GCxGC-TOFMS Analysis for PCBs

- System Configuration:
 - First Dimension (1D) Column: A non-polar column, such as a 30m DB-1 (100% dimethylpolysiloxane).^[18]
 - Second Dimension (2D) Column: A more polar column, like a 1m BPX-50 (50% phenyl polysilphenylene-siloxane).^[18]

- Modulator: A thermal modulator to trap and re-inject the effluent from the 1D column.
- Detector: A Time-of-Flight Mass Spectrometer (TOFMS) is ideal due to its high acquisition speed, which is necessary to characterize the very narrow peaks produced by the 2D column.[\[3\]](#)
- Method Parameters:
 - Carrier Gas: Helium at a constant flow.
 - Oven Program: A carefully optimized temperature program for the primary oven.
 - Modulation Period: Typically 6-8 seconds. This is the time the modulator traps the effluent before releasing it to the 2D column.[\[18\]](#)
- Data Analysis:
 - The resulting data is a 2D chromatogram (contour plot) where compounds are separated by their volatility in the first dimension and polarity in the second.
 - This structured chromatogram allows for the separation of many previously co-eluting congeners.[\[14\]](#)

Conclusion

Dealing with co-eluting compounds is a fundamental challenge in PCB chromatography that demands a systematic and informed approach. By understanding the principles of chromatographic separation and leveraging the full capabilities of your instrumentation, from method optimization to advanced techniques like GCxGC and MS/MS, you can significantly improve the accuracy and reliability of your PCB congener analysis. This guide serves as a starting point for troubleshooting and a resource for expanding your analytical capabilities.

References

- Method 1668: Toxic Polychlorinated Biphenyls by Isotope Dilution High Resolution Gas Chromatography/High Resolution Mass Spectrometry. U.S. Environmental Protection Agency. [\[Link\]](#)

- Appropriate use of EPA Methods 8082 and 1668. ESSLAB. [\[Link\]](#)
- Polychlorinated Biphenyls (PCBs) in Water Samples - Analytical Method. TestAmerica. [\[Link\]](#)
- Implementation Memorandum #12: When to Use EPA Method 1668 for PCB Congener Analyses. Washington State Department of Ecology. [\[Link\]](#)
- Defining the Retention Times of 209 PCB Congeners Using GCxGC-TOFMS. LECO Corporation. [\[Link\]](#)
- Improved separation of the 209 PCBs using GCxGC-TOFMS. Office of Scientific and Technical Information (OSTI.GOV). [\[Link\]](#)
- Comprehensive two-dimensional gas chromatography (GCxGC). Chemistry Matters Inc. [\[Link\]](#)
- A Selective Gas Chromatography-Selected Ion Monitoring Mass Spectrometry (GC-MS/SIM) Method to Determine Polychlorinated Biphenyls in Fuller's Earth. ScienceOpen. [\[Link\]](#)
- A Selective Gas Chromatography-Selected Ion Monitoring Mass Spectrometry (GC-MS/SIM) Method to Determine Polychlorinated Biphenyls in Fuller's Earth. SciELO. [\[Link\]](#)
- Comprehensive two dimensional GC (GCxGC), a relatively new way to solve separation problems, is successfully used for complex en. Dioxin 20XX International Symposium. [\[Link\]](#)
- Resolving Polychlorinated Biphenyl Congener Coelutions: A Case Study in Environmental Air Samples. University of Iowa. [\[Link\]](#)
- Potential application of gas chromatography/tandem mass spectrometry in the measurement of coeluting isomers. Southern California Coastal Water Research Project (SCCWRP). [\[Link\]](#)
- GCxGC(qMS) PCB Analysis. Shimadzu. [\[Link\]](#)
- 7. ANALYTICAL METHODS. Agency for Toxic Substances and Disease Registry (ATSDR). [\[Link\]](#)
- Potential Application of Gas chromatography/tandem Mass Spectrometry in the Measurement of Coeluting Isomers. PubMed. [\[Link\]](#)

- A Selective Gas Chromatography-Selected Ion Monitoring Mass Spectrometry (GC-MS/SIM) Method to Determine Polychlorinated Biphenyls in Fuller's Earth. SciELO. [\[Link\]](#)
- Method 8082A: Polychlorinated Biphenyls (PCBs) by Gas Chromatography. U.S. Environmental Protection Agency. [\[Link\]](#)
- Enhanced GC Analysis of Polychlorinated Biphenyl Congeners with Nexis GC-2030 Equipped with AOC-30i Autosampler. Shimadzu Scientific Instruments. [\[Link\]](#)
- Selected ion monitoring – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- Development of an Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry Method for Hydroxylated Polychlorinated Biphenyls in Animal-Derived Food. National Institutes of Health (NIH). [\[Link\]](#)
- Separation of polychlorinated biphenyl (PCB) congeners in LPGC-MS/MS. ResearchGate. [\[Link\]](#)
- CP-Sil 5/C18 CB for PCB. Element Lab Solutions. [\[Link\]](#)
- Polychlorinated Biphenyls (PCB) Analysis in Environmental Samples by GC/MS. Agilent. [\[Link\]](#)
- Method 8082A: Polychlorinated Biphenyls (PCBs) Analysis by GC. Restek. [\[Link\]](#)
- EPA Proposes Significant Changes to List of Approved Methods for Analyzing Effluent under the Clean Water Act, Including PCB and PFAS Methods. Hunton Andrews Kurth LLP. [\[Link\]](#)
- Method 1628 Polychlorinated Biphenyl (PCB) Congeners in Water, Soil, Sediment, Biosolids, and Tissue. U.S. Environmental Protection Agency. [\[Link\]](#)
- Fast(er) GC: How to Decrease Analysis Time using Existing Instrumentation? Part III: Impact of using Faster Temperature Programming. Restek. [\[Link\]](#)
- Fast GC-MS/MS Analysis of PCBs and Dioxins on a Single Zebron™ ZB-Dioxin GC Column. Phenomenex. [\[Link\]](#)

- Why Choose Programmable Temperature over Isothermal Operation for Gas Analysis? AZoM. [\[Link\]](#)
- Temperature Programming for Better GC Results. Phenomenex. [\[Link\]](#)
- Co-Elution: How to Detect and Fix Overlapping Peaks. YouTube. [\[Link\]](#)
- Co-Elution: The Achilles' Heel of Chromatography (and What You Can Do About It). Axion Labs. [\[Link\]](#)
- Relation between Characteristic Temperature and Elution Temperature in Temperature Programmed Gas Chromatography - Part I: Influence of Initial Temperature and Heating Rate. ResearchGate. [\[Link\]](#)
- Spectral Deconvolution for Gas Chromatography Mass Spectrometry-Based Metabolomics: Current Status and Future Perspectives. ResearchGate. [\[Link\]](#)
- 3 Step Deconvolution of LC/MS and GC/MS Data for Deformulation with Spectrus Processor (Webinar). YouTube. [\[Link\]](#)
- Spectral Deconvolution for Gas Chromatography Mass Spectrometry-Based Metabolomics: Current Status and Future Perspectives. PubMed Central (PMC). [\[Link\]](#)
- Deconvolution in mass spectrometry based proteomics. PubMed. [\[Link\]](#)
- Why Temperature Programming is Key to Better Chromatography. Mastelf. [\[Link\]](#)
- Quality Assurance Project Plan: PCB Method Comparison of High Resolution and Homolog Analysis. Washington State Department of Ecology. [\[Link\]](#)
- SEPARATION OF TOXIC CONGENERS FROM PCB MIXTURES ON TWO SERIES COUPLED NARROW-BORE COLUMNS. ResearchGate. [\[Link\]](#)
- GC-MS/MS analysis of PAH and PCB in environmental samples. Peak Scientific. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Research Portal [iro.uiowa.edu]
- 2. Co-Elution: How to Detect and Fix Overlapping Peaks. [axionlabs.com]
- 3. gcms.cz [gcms.cz]
- 4. osti.gov [osti.gov]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. elementlabsolutions.com [elementlabsolutions.com]
- 7. agilent.com [agilent.com]
- 8. m.youtube.com [m.youtube.com]
- 9. Fast(er) GC: How to Decrease Analysis Time using Existing Instrumentation? Part III: Impact of using Faster Temperature Programming [discover.restek.com]
- 10. Temperature Programming for Better GC Results | Phenomenex [phenomenex.com]
- 11. researchgate.net [researchgate.net]
- 12. Spectral Deconvolution for Gas Chromatography Mass Spectrometry-Based Metabolomics: Current Status and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. trajanscimed.com [trajanscimed.com]
- 14. chemistry-matters.com [chemistry-matters.com]
- 15. dioxin20xx.org [dioxin20xx.org]
- 16. ftp.sccwrp.org [ftp.sccwrp.org]
- 17. Potential application of gas chromatography/tandem mass spectrometry in the measurement of coeluting isomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. gcms.cz [gcms.cz]
- To cite this document: BenchChem. [Technical Support Center: Dealing with Co-eluting Compounds in PCB Chromatography]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b165810#dealing-with-co-eluting-compounds-in-pcb-chromatography>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com